

8-Bromoisoquinolin-1(2H)-one chemical properties and IUPAC name

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Compound of Interest

Compound Name: 8-Bromoisoquinolin-1(2H)-one

Cat. No.: B576779

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An In-depth Technical Guide to 8-Bromoisoquinolin-1(2H)-one

This technical guide provides a comprehensive overview of the chemical properties, IUPAC name, and synthetic methodologies for **8-Bromoisoquinolin-1(2H)-one**, tailored for researchers, scientists, and professionals in drug development.

Nomenclature

The unequivocally established IUPAC name for this compound is **8-Bromoisoquinolin-1(2H)-one**.^{[1][2][3]}

It is also known by several synonyms, including:

- 8-Bromoisoquinolin-1-ol^{[1][2][3]}
- 8-Bromo-1(2H)-isoquinolinone^{[1][2][3]}
- 8-BROMO-2H-ISOQUINOLIN-1-ONE^{[1][2][3]}
- 8-Bromo-1-hydroxyisoquinoline^{[1][2][3]}

Chemical Properties

The key chemical and physical properties of **8-Bromoisoquinolin-1(2H)-one** are summarized in the table below for easy reference and comparison.

Property	Value	Citations
CAS Number	475994-60-6	[1][4]
Molecular Formula	C ₉ H ₆ BrNO	[4][5]
Molecular Weight	224.06 g/mol	[4][5]
Density	1.6 ± 0.1 g/cm ³	[1][2][3]
Boiling Point	446.1 ± 45.0 °C at 760 mmHg	[1][2][3]
Flash Point	223.6 ± 28.7 °C	[1][2][3]
Refractive Index	1.630	[1][2][3]

Experimental Protocols

Synthesis of 8-Bromoisquinolin-1(2H)-one

The primary method for the preparation of **8-Bromoisquinolin-1(2H)-one** involves the electrophilic bromination of an isoquinolinone system.[1][2][3]

General Methodology:

- An isoquinolinone substrate is dissolved in a suitable solvent.
- An electrophilic brominating agent, such as bromine gas (Br₂) or N-bromosuccinimide (NBS), is added to the reaction mixture.[1][2][3]
- The reaction is allowed to proceed under appropriate conditions, which can be adjusted based on the specific experimental setup.[1][2][3]
- Upon completion, the desired product, **8-Bromoisquinolin-1(2H)-one**, is isolated and purified using standard laboratory techniques.

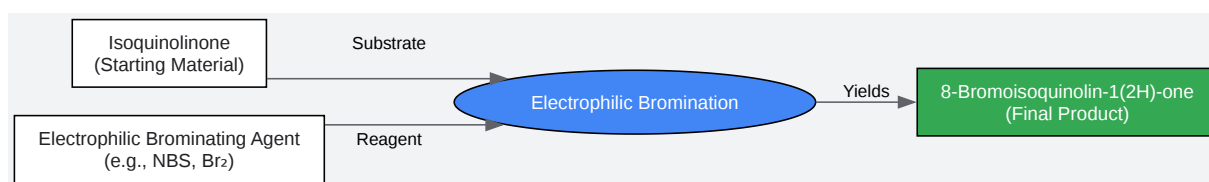
Safety and Handling

8-Bromoisquinolin-1(2H)-one is classified as an organic bromine compound and may cause irritation to the eyes, skin, and respiratory system.[1][2][3] When handling this chemical, it is imperative to use appropriate personal protective equipment, including chemical safety

goggles, gloves, and respiratory protection.[1][2][3] The compound should be stored away from open flames, high temperatures, and incompatible materials such as oxidizers and combustibles.[1][2][3]

Visualizations

The following diagram illustrates the general synthetic workflow for the preparation of **8-Bromoisquinolin-1(2H)-one**.



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Caption: Synthetic pathway for **8-Bromoisquinolin-1(2H)-one**.

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